

Application Notes and Protocols for Vegfr-2-IN-30

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Compound of Interest

Compound Name: Vegfr-2-IN-30

Cat. No.: B15141781

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Introduction

Vegfr-2-IN-30 is a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator in the process of angiogenesis—the formation of new blood vessels.^[1] Angiogenesis is a critical process in tumor growth and metastasis. By binding to VEGFR-2, VEGF-A initiates a cascade of downstream signaling pathways, including the PLCγ-PKC-Raf-MEK-MAPK and the PI3K-Akt pathways, which are crucial for endothelial cell proliferation, migration, and survival.^{[2][3]} **Vegfr-2-IN-30** selectively blocks this signaling, thereby inhibiting the proliferation and migration of endothelial cells and inducing apoptosis in cancer cells.^[1] In addition to its high affinity for VEGFR-2, **Vegfr-2-IN-30** also shows inhibitory activity against other receptor tyrosine kinases such as PDGFR, EGFR, and FGFR1.^[1] These characteristics make it a valuable tool for research in oncology and drug development.

This document provides detailed protocols for the preparation of **Vegfr-2-IN-30** stock solutions for use in in vitro and in vivo experimental settings.

Physicochemical and Biological Data

The following table summarizes the key quantitative data for **Vegfr-2-IN-30**. Proper handling and storage are crucial for maintaining the compound's stability and activity.

Property	Value	Source
Chemical Formula	C ₂₈ H ₂₃ ClN ₆ O ₄ S ₂	
Molecular Weight	623.11 g/mol	Calculated from Formula
IC ₅₀ (VEGFR-2)	66 nM	
IC ₅₀ (Other Kinases)	EGFR: 98 nM, FGFR1: 82 nM, PDGFR: 180 nM	
Appearance	Solid Powder	General Knowledge
Primary Solvent	DMSO	General Knowledge

Experimental Protocols

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling **Vegfr-2-IN-30** powder and its solutions.
- Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro studies.

Materials:

- **Vegfr-2-IN-30** (solid powder)

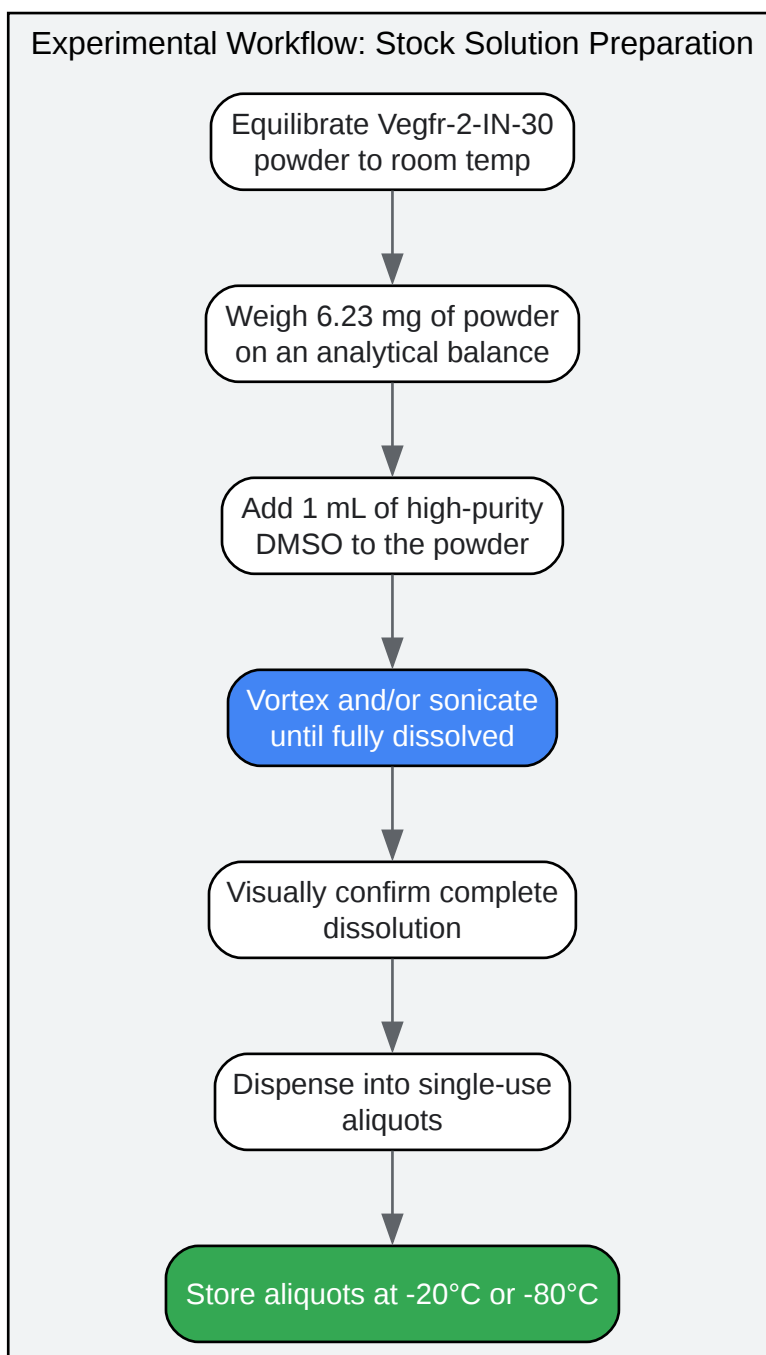
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Vortex mixer and/or sonicator

Procedure:

- Equilibrate: Allow the vial of **Vegfr-2-IN-30** powder to reach room temperature before opening to prevent condensation of moisture.
- Weigh: Accurately weigh a specific amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.23 mg of **Vegfr-2-IN-30**.
 - Calculation:
 - $\text{Weight (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Weight (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 623.11 \text{ g/mol} \times 1000 \text{ mg/g} = 6.23 \text{ mg}$
- Dissolve: Add the appropriate volume of DMSO to the weighed powder. To prepare a 10 mM solution with 6.23 mg of powder, add 1 mL of DMSO.
- Solubilize: Cap the tube securely and vortex thoroughly to dissolve the compound. If necessary, gentle warming (to 37°C) or brief sonication in a water bath can be used to aid dissolution. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile cryogenic vials. This minimizes freeze-thaw cycles, which can degrade the compound.
- Store: Store the aliquots at -20°C or -80°C for long-term stability. When stored at -20°C, the solution should be used within one month; at -80°C, it can be stable for up to six months. Always refer to the manufacturer's certificate of analysis for specific storage recommendations.

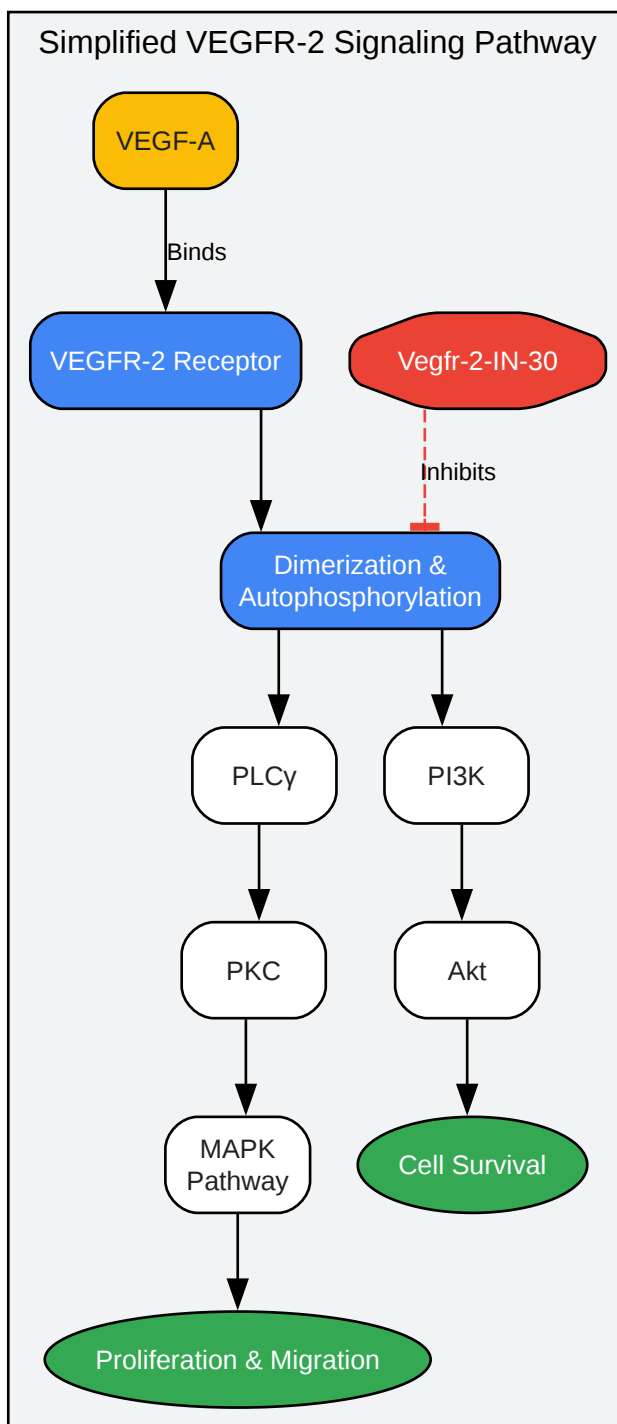
Visualized Workflows and Pathways

To facilitate understanding, the following diagrams illustrate the stock solution preparation workflow and the targeted biological pathway.



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Caption: Workflow for preparing a 10 mM **Vegfr-2-IN-30** stock solution.



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Caption: **Vegfr-2-IN-30** inhibits key angiogenesis signaling pathways.

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